

An In-depth Technical Guide to 4-(4-Fluorophenyl)isoxazol-5-amine

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Compound of Interest

Compound Name: 4-(4-Fluorophenyl)isoxazol-5-amine

Cat. No.: B1344195

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Disclaimer: Publicly available scientific literature and chemical databases contain limited specific information on the synthesis, biological activity, and mechanism of action of **4-(4-Fluorophenyl)isoxazol-5-amine**. This guide provides a comprehensive overview based on the chemistry of the isoxazole scaffold and data on closely related structural isomers. The experimental protocols and potential biological activities described herein are therefore predictive and intended for research and development purposes.

Introduction to the Isoxazole Scaffold

The isoxazole ring is a five-membered heterocycle containing one nitrogen and one oxygen atom in adjacent positions. This structural motif is of significant interest in medicinal chemistry due to its versatile biological activities.^{[1][2][3][4][5]} The isoxazole core is present in numerous FDA-approved drugs and serves as a valuable pharmacophore in the design of novel therapeutic agents.^{[1][5]} Its unique electronic properties and ability to act as a bioisosteric replacement for other functional groups contribute to its prevalence in drug discovery programs targeting a wide array of diseases, including cancer, inflammation, and infectious diseases.^{[1][2][3][6][7]}

Physicochemical Properties of Phenylisoxazole Amines

While specific data for **4-(4-Fluorophenyl)isoxazol-5-amine** is scarce, the general properties of related aminophenylisoxazole isomers can provide some insight. These compounds are typically crystalline solids with moderate to good solubility in organic solvents. The presence of the fluorophenyl group can enhance properties such as metabolic stability and membrane permeability.

Table 1: Physicochemical Data for a Related Isomer: 3-(4-Fluorophenyl)isoxazol-5-amine

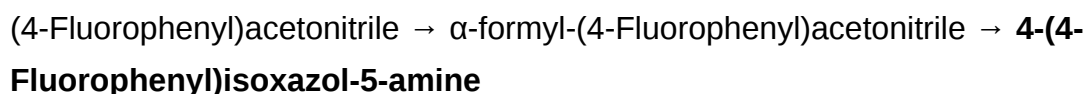
Property	Value	Reference
Molecular Formula	C ₉ H ₇ FN ₂ O	Chem-Impex
Molecular Weight	178.17 g/mol	Chem-Impex
Melting Point	100 - 104 °C	Chem-Impex
Appearance	White crystalline solid	Chem-Impex

Synthesis of 4-(4-Fluorophenyl)isoxazol-5-amine: A Proposed Method

A specific, validated experimental protocol for the synthesis of **4-(4-Fluorophenyl)isoxazol-5-amine** is not readily available in the reviewed literature. However, a plausible synthetic route can be proposed based on established methods for the synthesis of 4-aryl-5-aminoisoxazoles. One common approach involves the reaction of a β -ketonitrile with hydroxylamine.

Proposed Experimental Protocol

Reaction Scheme:



Step 1: Formylation of (4-Fluorophenyl)acetonitrile

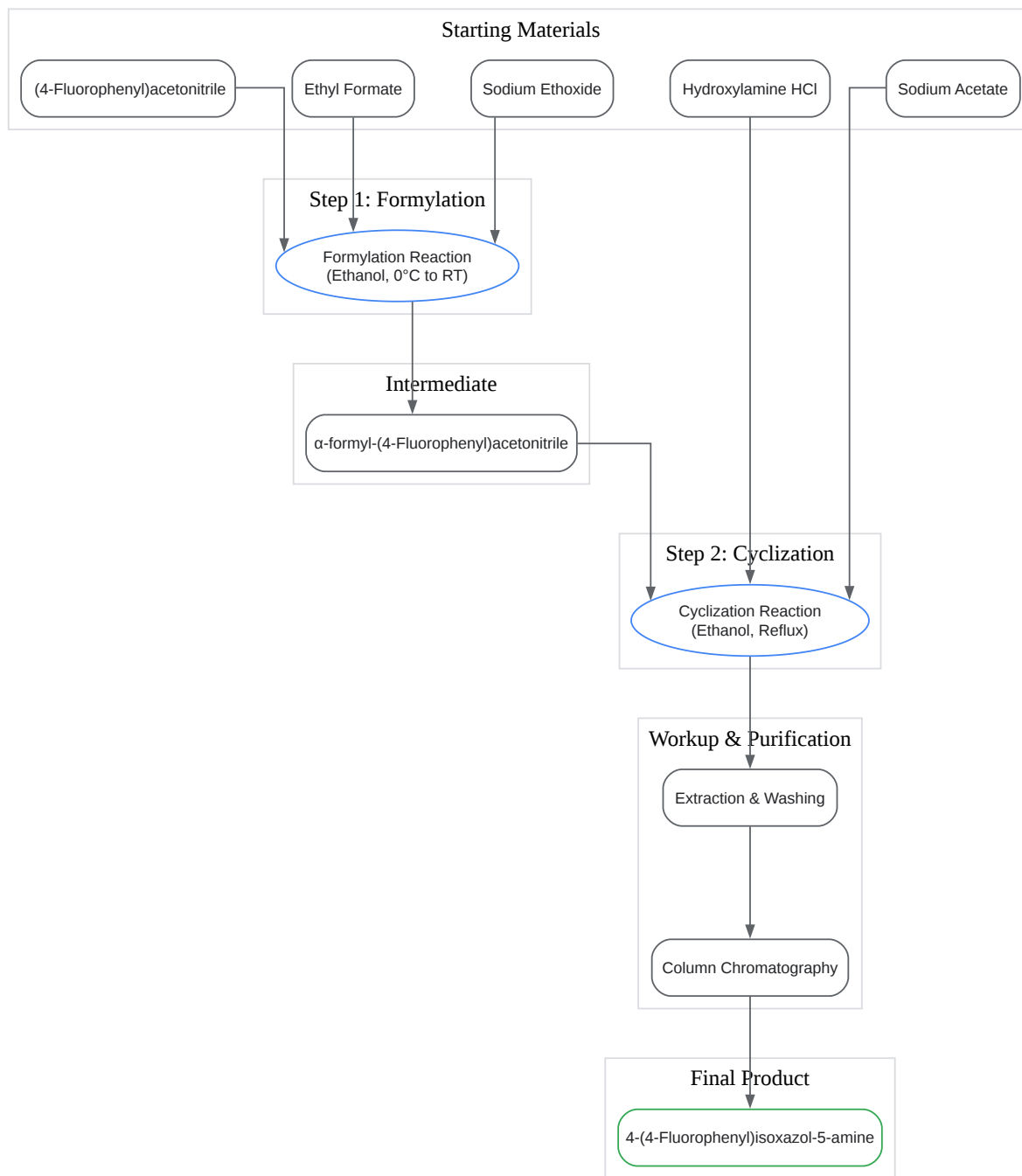
- To a solution of sodium ethoxide (1.1 equivalents) in anhydrous ethanol, add (4-Fluorophenyl)acetonitrile (1 equivalent) dropwise at 0 °C.

- After stirring for 30 minutes, add ethyl formate (1.2 equivalents) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and acidify with dilute HCl.
- Extract the product with ethyl acetate, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude α -formyl-(4-Fluorophenyl)acetonitrile.

Step 2: Cyclization to form **4-(4-Fluorophenyl)isoxazol-5-amine**

- Dissolve the crude α -formyl-(4-Fluorophenyl)acetonitrile in ethanol.
- Add an aqueous solution of hydroxylamine hydrochloride (1.5 equivalents) and sodium acetate (2 equivalents).
- Reflux the reaction mixture for 4-6 hours, monitoring by TLC.
- After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Extract the aqueous residue with ethyl acetate.
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography on silica gel to obtain **4-(4-Fluorophenyl)isoxazol-5-amine**.

Synthesis Workflow Diagram



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Caption: Proposed synthetic workflow for **4-(4-Fluorophenyl)isoxazol-5-amine**.

Potential Biological Activities and Mechanism of Action

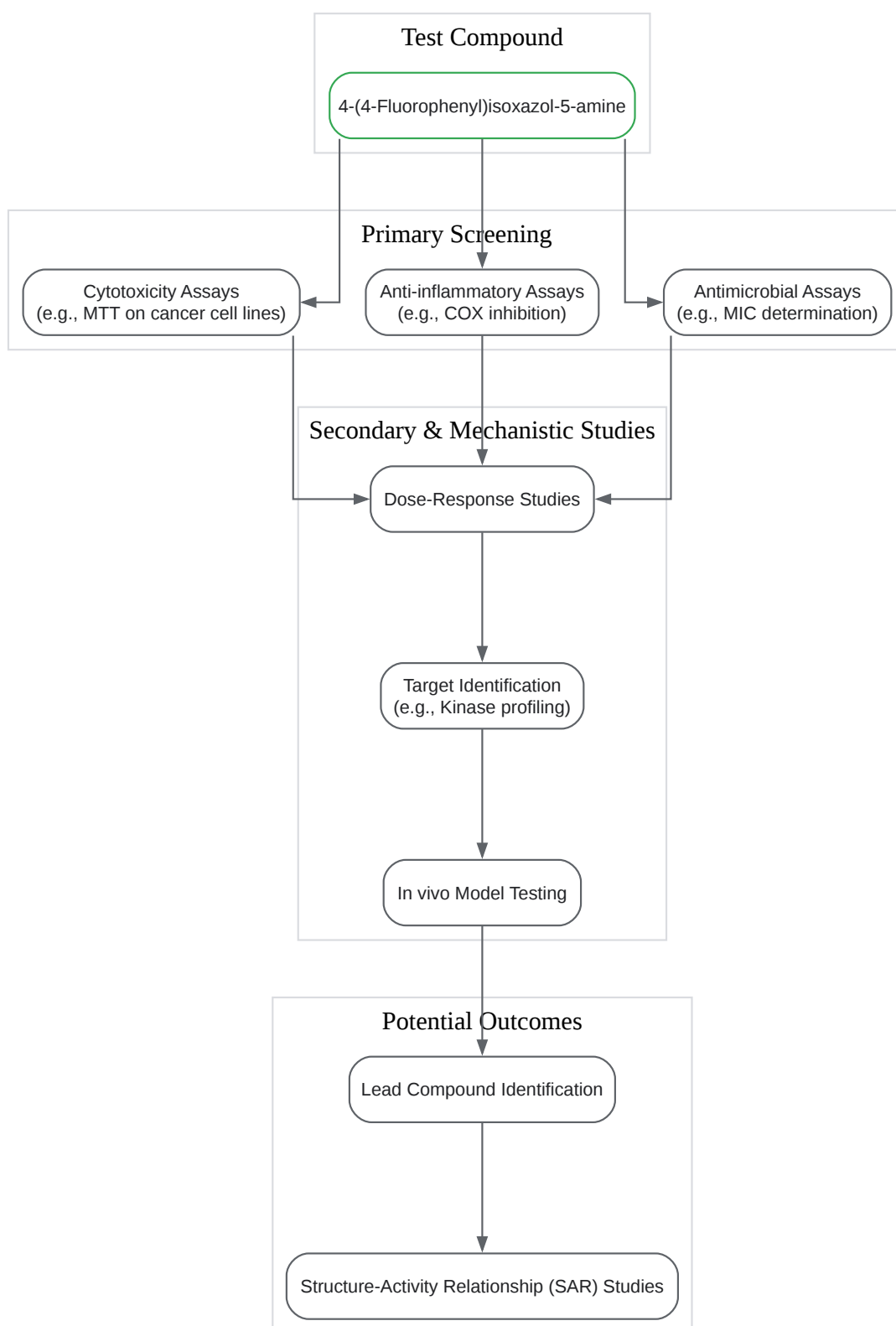
While no specific biological data for **4-(4-Fluorophenyl)isoxazol-5-amine** has been found, the broader family of isoxazole derivatives exhibits a wide range of pharmacological activities.^{[1][2][8]} These include anti-inflammatory, anticancer, antimicrobial, and neuroprotective effects.^{[3][4]}

The biological activity of isoxazoles is highly dependent on the substitution pattern around the core ring. For instance, some isoxazole derivatives are known to act as inhibitors of enzymes such as cyclooxygenase (COX) and protein kinases, or as modulators of various receptors.

Given the structural similarity to other biologically active molecules, **4-(4-Fluorophenyl)isoxazol-5-amine** could be a candidate for screening in various therapeutic areas. A logical first step would be to investigate its potential as an anticancer or anti-inflammatory agent, as these are common activities for this class of compounds.

Proposed Biological Screening Workflow

The following diagram outlines a potential workflow for the initial biological evaluation of **4-(4-Fluorophenyl)isoxazol-5-amine**. This workflow is hypothetical due to the absence of specific data for this compound.



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Caption: Hypothetical biological screening workflow for a novel isoxazole derivative.

Conclusion

4-(4-Fluorophenyl)isoxazol-5-amine is a molecule of interest due to its isoxazole core, a well-established pharmacophore in medicinal chemistry. While specific data for this compound is lacking in the public domain, this guide provides a framework for its potential synthesis and biological evaluation based on the known chemistry and pharmacology of related isoxazole derivatives. Further research is warranted to synthesize this compound and explore its therapeutic potential. The proposed synthetic route and screening workflow offer a starting point for researchers and drug development professionals interested in this and related molecules.

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